

A Comprehensive Technical Guide to the Solubility of Isonicotinic Acid in Organic Solvents

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Compound of Interest

Compound Name: *Isonicotinic Acid*

Cat. No.: *B3419969*

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a thorough examination of the solubility of **isonicotinic acid** in a range of common organic solvents. Understanding the solubility of this important compound, a key building block in many pharmaceutical products, is critical for process development, formulation, and drug delivery. This document compiles quantitative solubility data, details common experimental methodologies for its determination, and provides visual representations of experimental workflows and the physicochemical principles governing solubility.

Quantitative Solubility Data

The solubility of **isonicotinic acid** has been experimentally determined in various organic solvents across a range of temperatures. The following tables summarize the mole fraction solubility (x) and, where available, the solubility in grams per 100g of solvent.

Table 1: Solubility of **Isonicotinic Acid** in Alcohols

Solvent	Temperature (K)	Mole Fraction Solubility (x)	Reference
Methanol	298.15	0.0257	[1]
	313.15	0.0463	[1]
	328.15	0.0789	[1]
Ethanol	298.15	0.0151	[1]
	313.15	0.0271	[1]
	328.15	0.0458	[1]
1-Propanol	298.15	0.0093	[1]
	313.15	0.0166	[1]
	328.15	0.0279	[1]
2-Propanol	298.15	0.0108	[1]
	313.15	0.0191	[1]
	328.15	0.0318	[1]
1,2-Propanediol	298.15	0.0381	[1]
	313.15	0.0632	[1]
	328.15	0.0995	[1]
Butan-2-ol	298.2	0.00768	[2]
Pentan-1-ol	298.2	0.00483	[2]

Table 2: Solubility of **Isonicotinic Acid** in Other Organic Solvents

Solvent	Temperature (K)	Mole Fraction Solubility (x)	Reference
Propanone	298.2	0.00465	[2]
Tetrahydrofuran	298.2	0.00136	[2]

Experimental Protocols

The determination of **isonicotinic acid** solubility is primarily achieved through established methods such as the shake-flask method and dynamic (synthetic) methods. These approaches are designed to ensure that a state of equilibrium is reached between the solid solute and the solvent.

Key Experimental Method: Isothermal Shake-Flask Method

The isothermal shake-flask method is a reliable and widely used technique for determining equilibrium solubility.^[3]

1. Materials and Equipment:

- **Isonicotinic acid** (high purity)
- Selected organic solvent (analytical grade or higher)
- Thermostatically controlled shaker or water bath
- Analytical balance
- Filtration apparatus (e.g., syringe filters with appropriate membrane)
- UV-Vis spectrophotometer
- Volumetric flasks and pipettes

2. Procedure:

- Preparation of Supersaturated Solutions: An excess amount of **isonicotinic acid** is added to a known volume or mass of the organic solvent in a sealed container (e.g., a screw-cap vial or flask). This ensures that the solution will be saturated at the desired temperature.
- Equilibration: The containers are placed in a thermostatically controlled shaker or water bath set to the desired temperature. The mixtures are agitated for a sufficient period (typically 24-72 hours) to ensure that equilibrium is reached.^[3] The system is visually inspected to confirm that excess solid remains.

- Phase Separation: After equilibration, the agitation is stopped, and the samples are allowed to stand undisturbed for a period to allow the undissolved solid to settle. A clear aliquot of the supernatant is then carefully withdrawn and immediately filtered to remove any suspended solid particles. Syringe filters with a pore size of 0.45 μm or smaller are commonly used.
- Quantification: The concentration of **isonicotinic acid** in the clear, saturated filtrate is determined using a suitable analytical technique. UV-Vis spectrophotometry is a common method. A calibration curve is first prepared by measuring the absorbance of a series of standard solutions of **isonicotinic acid** of known concentrations in the same solvent. The absorbance of the saturated filtrate is then measured, and its concentration is determined from the calibration curve.
- Data Reporting: The solubility is typically reported in terms of mole fraction, molarity (mol/L), or mass of solute per mass or volume of solvent (e.g., g/100g solvent).

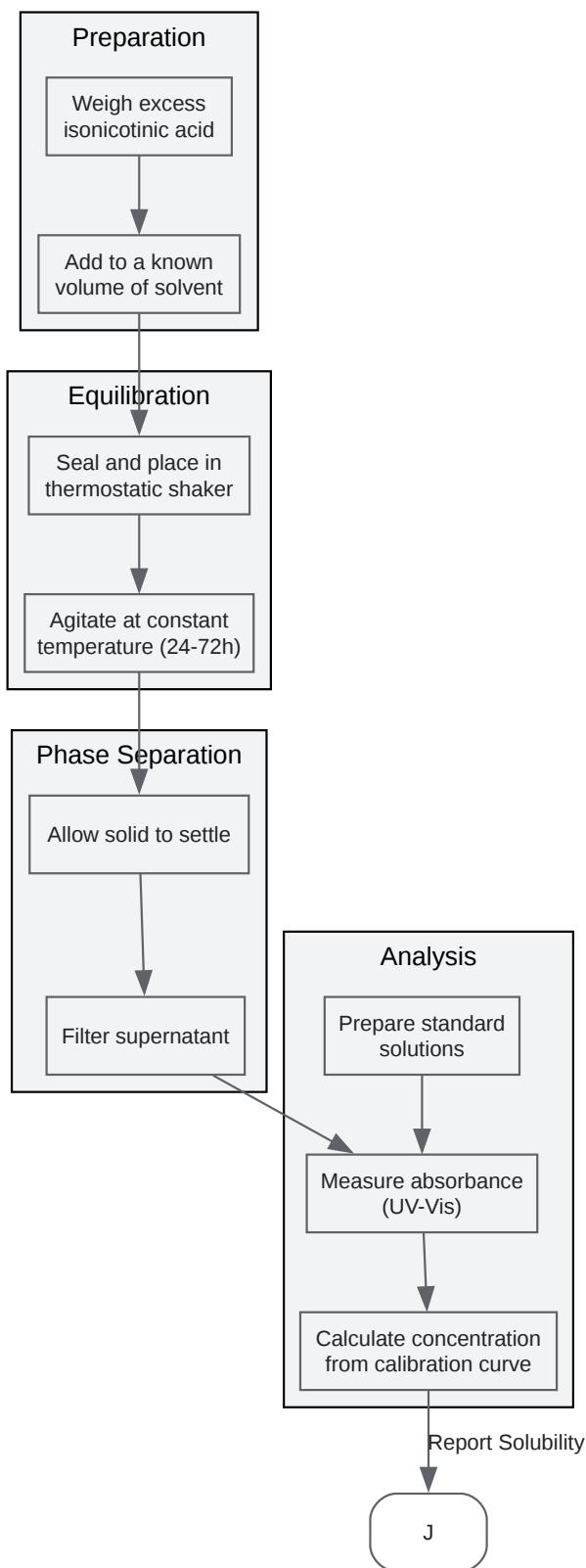
Dynamic (Synthetic) Method

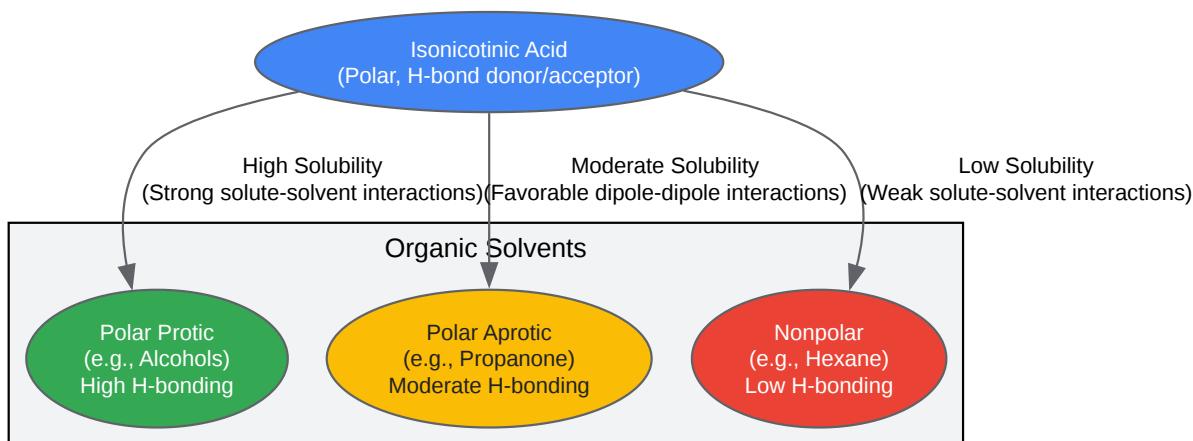
In the dynamic or synthetic method, a solid solute is added to a known amount of solvent, and the temperature is slowly increased until all the solid dissolves. The temperature at which the last solid particle disappears is recorded as the saturation temperature for that specific composition. This method is particularly useful for generating solubility data over a range of temperatures.^[4]

Visualizations

Experimental Workflow for Solubility Determination

The following diagram illustrates the typical workflow for determining the solubility of **isonicotinic acid** using the shake-flask method.





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